

# An In-depth Technical Guide to 1-Ethoxy-2-(2-methoxyethoxy)ethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

Cat. No.: B092314

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## Introduction

**1-Ethoxy-2-(2-methoxyethoxy)ethane**, a diether of diethylene glycol, is a chemical compound with applications primarily as a solvent in organic synthesis and various industrial formulations.

[1] This guide provides a comprehensive overview of its chemical identity, physicochemical properties, and a detailed protocol for its synthesis, aimed at professionals in research and development.

## Chemical Identity and Synonyms

**1-Ethoxy-2-(2-methoxyethoxy)ethane** is known by several synonyms in scientific literature and commerce. A comprehensive list of these identifiers is crucial for accurate literature searches and procurement.[2][3]

Identifier Type	Value
IUPAC Name	1-Ethoxy-2-(2-methoxyethoxy)ethane[2]
CAS Number	1002-67-1[2][3]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>3</sub> [2][3]
Molecular Weight	148.20 g/mol [2]
Common Synonyms	Diethylene glycol ethyl methyl ether, 2,5,8-Trioxadecane, 1-(2-ethoxyethoxy)-2-methoxyethane, 2-Ethoxyethyl 2-methoxyethyl ether[1][2][3]
EC Number	213-690-5[3]
UNII	LF64ICW5Y3[2]

## Physicochemical Properties

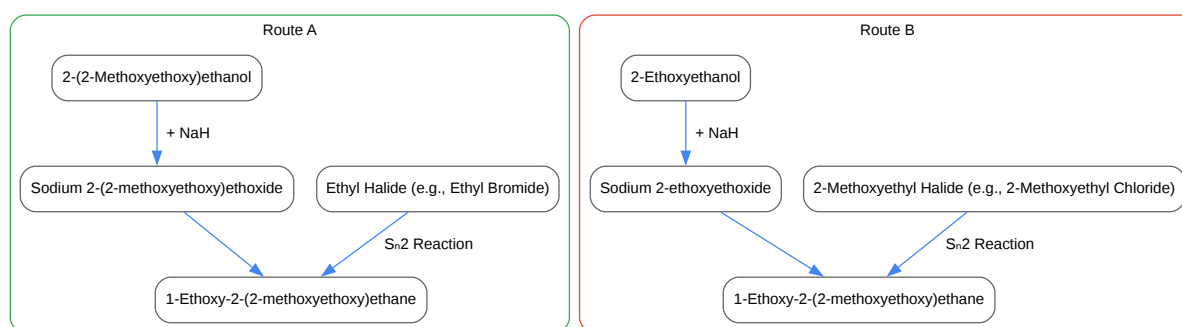
The utility of **1-Ethoxy-2-(2-methoxyethoxy)ethane** as a solvent is dictated by its physical and chemical properties. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Appearance	Colorless transparent liquid	[1]
Density	0.908 g/cm <sup>3</sup>	[1]
Boiling Point	167.9 °C at 760 mmHg	[3]
Melting Point	-72 °C	[3]
Flash Point	53.8 °C	[3]
Water Solubility	1000 g/L at 20 °C	[3]
Refractive Index	1.4080-1.4120	[3]
Vapor Pressure	0.00124 mmHg at 25 °C	[3]
LogP	0.68590	[3]

# Synthesis of 1-Ethoxy-2-(2-methoxyethoxy)ethane

The primary method for synthesizing ethers such as **1-Ethoxy-2-(2-methoxyethoxy)ethane** is the Williamson ether synthesis. This reaction involves the deprotonation of an alcohol to form an alkoxide, which then acts as a nucleophile to displace a halide from an alkyl halide. For the synthesis of **1-Ethoxy-2-(2-methoxyethoxy)ethane**, there are two primary retrosynthetic pathways.

## Synthetic Pathways



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Caption: Retrosynthetic analysis of **1-Ethoxy-2-(2-methoxyethoxy)ethane** via Williamson ether synthesis.

## Experimental Protocol: Route A

This protocol details the synthesis of **1-Ethoxy-2-(2-methoxyethoxy)ethane** from 2-(2-Methoxyethoxy)ethanol and an ethyl halide.

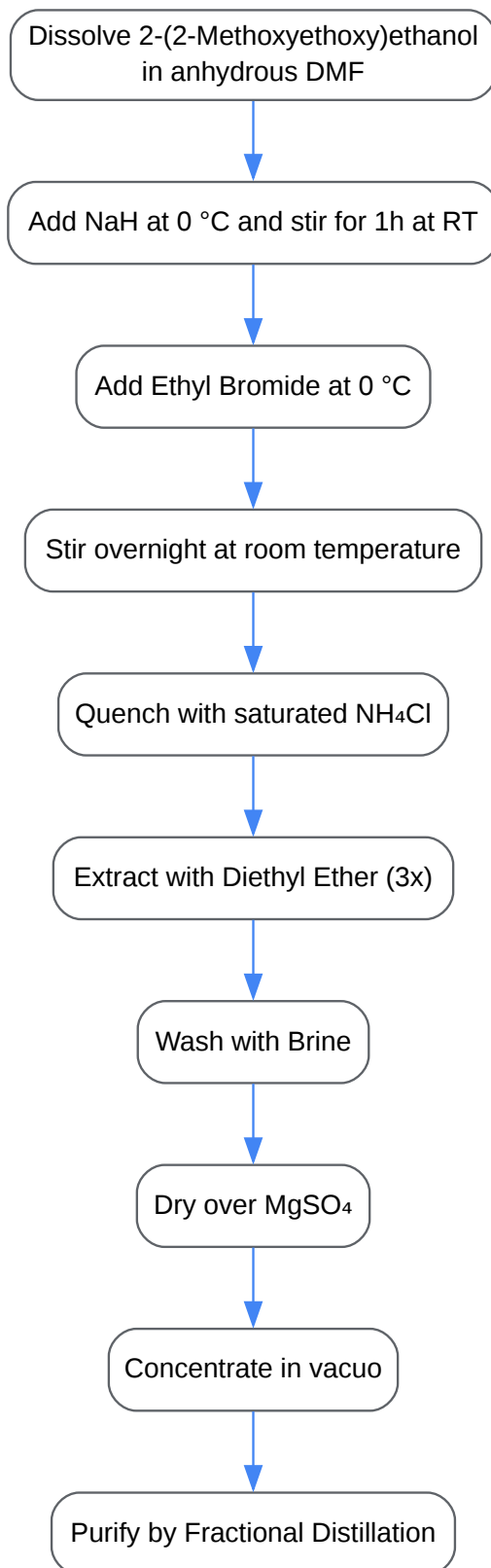
Materials:

- 2-(2-Methoxyethoxy)ethanol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Ethyl bromide
- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 2-(2-methoxyethoxy)ethanol dissolved in anhydrous DMF.
- **Alkoxide Formation:** Cool the flask to 0 °C in an ice bath. Add sodium hydride portion-wise to the stirred solution. After the addition is complete, allow the mixture to warm to room temperature and stir for 1 hour.
- **Nucleophilic Substitution:** Cool the reaction mixture back to 0 °C and add ethyl bromide dropwise via the dropping funnel.
- **Reaction Completion:** After the addition, allow the reaction to warm to room temperature and stir overnight.
- **Workup:** Quench the reaction by carefully adding saturated aqueous NH<sub>4</sub>Cl solution. Transfer the mixture to a separatory funnel and extract three times with diethyl ether.
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate under reduced pressure. The crude product can be further purified by fractional distillation.

## Synthesis and Purification Workflow



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Caption: Experimental workflow for the synthesis and purification of **1-Ethoxy-2-(2-methoxyethoxy)ethane**.

## Applications in Research and Industry

**1-Ethoxy-2-(2-methoxyethoxy)ethane** is primarily utilized as an organic synthesis solvent due to its ability to dissolve a wide range of substances.[1] Its high boiling point and low volatility make it suitable for reactions requiring elevated temperatures.[1] In industrial applications, it is found in formulations for inks and coatings, where it improves stability and performance.[1] While it is listed in some chemical databases under pharmaceuticals, its direct role in drug development or as an active pharmaceutical ingredient is not well-documented in publicly available literature.[2] Its utility for drug development professionals may lie in its application as a solvent for screening assays or in the synthesis of novel compounds.

## Safety and Toxicology

According to safety data sheets, **1-Ethoxy-2-(2-methoxyethoxy)ethane** does not meet the criteria for classification as a hazardous substance under GHS regulations.[4] It is not classified as acutely toxic, a skin or eye irritant, or a carcinogen.[4] However, standard laboratory safety precautions should always be observed, including the use of personal protective equipment and working in a well-ventilated area.[4]

## Conclusion

**1-Ethoxy-2-(2-methoxyethoxy)ethane** is a versatile solvent with a well-defined set of physicochemical properties. While its direct application in biological signaling or as a therapeutic agent is not established, its utility in organic synthesis makes it a relevant compound for professionals in chemical and pharmaceutical research and development. The provided synthesis protocol offers a reliable method for its preparation in a laboratory setting.

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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)